

An In-Depth Technical Guide to 15:0-18:1 DG-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15:0-18:1 DG-d7

Cat. No.: B12395310

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This guide provides a comprehensive technical overview of **15:0-18:1 DG-d7**, a deuterated diacylglycerol, intended for researchers, scientists, and drug development professionals. It covers its structure, biochemical significance, and application as an internal standard in quantitative lipidomics, along with detailed experimental methodologies.

Core Concepts and Structure

15:0-18:1 DG-d7 is a synthetic, deuterium-labeled diacylglycerol (DG or DAG) with the specific chemical structure 1-pentadecanoyl-2-oleoyl(d7)-sn-glycerol.[1][2] It consists of a glycerol backbone where:

- The sn-1 position is esterified with pentadecanoic acid (15:0), a 15-carbon saturated fatty acid.[1]
- The sn-2 position is esterified with oleic acid (18:1), an 18-carbon monounsaturated fatty acid, which has been labeled with seven deuterium (d7) atoms.[1]

This isotopic labeling makes its molecular weight distinct from its endogenous, non-labeled counterpart, which is critical for its use as an internal standard in mass spectrometry-based applications.[3]

Physicochemical and Quantitative Data

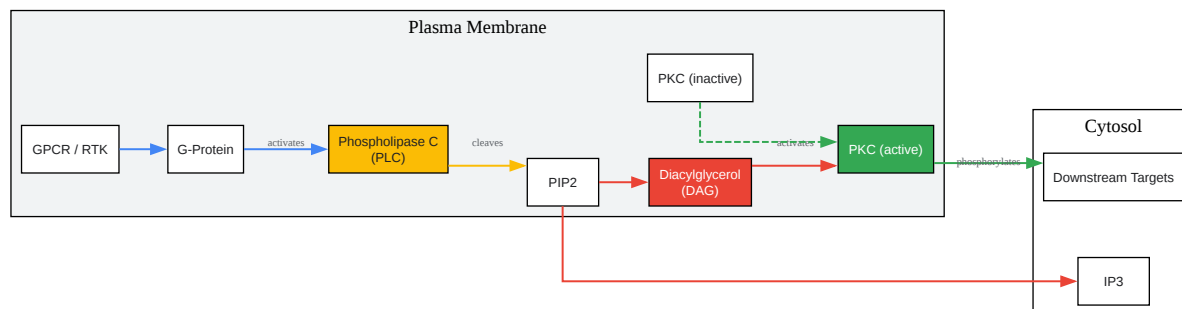
The key quantitative properties of **15:0-18:1 DG-d7** are summarized below. These specifications are crucial for accurate experimental design and data interpretation.

Property	Value	Source
Full Name	1-pentadecanoyl-2-oleoyl(d7)-sn-glycerol	[1][2][4]
Molecular Weight	587.98 g/mol	[4]
Purity	>99% (as determined by TLC)	
Physical State	Liquid (typically supplied in chloroform)	[4]
Standard Concentration	1 mg/mL	
Storage Temperature	-20°C	[4]

Biochemical Significance of Diacylglycerols

Diacylglycerols (DGs) are not merely intermediates in lipid metabolism; they are potent second messengers in cellular signaling.[1] Their production and signaling are linked to numerous physiological and pathological processes.

- **Synthesis and Signaling:** DGs are transiently produced at the cell membrane from the cleavage of phospholipids like phosphatidylinositol 4,5-bisphosphate (PIP2) by the enzyme Phospholipase C (PLC).[1]
- **Protein Kinase C (PKC) Activation:** As a key lipid messenger, DG recruits and activates Protein Kinase C (PKC) at the membrane.[1] Activated PKC then phosphorylates a multitude of downstream protein targets, influencing processes such as cell growth, differentiation, and apoptosis.
- **Metabolic Role and Disease:** DGs are precursors for the synthesis of complex lipids such as triacylglycerols (triglycerides) and phospholipids.[5] However, the accumulation of specific DG isomers has been implicated in the development of insulin resistance.[1] Furthermore, dysregulation of DG production is associated with Alzheimer's disease, cancer, and various immune disorders.[1]



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Diacylglycerol (DAG) signaling pathway.

Application in Quantitative Lipidomics

The primary application of **15:0-18:1 DG-d7** is as an internal standard (IS) for the accurate quantification of DG species in complex biological matrices using liquid chromatography-mass spectrometry (LC-MS).^{[1][3]} The use of a stable isotope-labeled IS is considered the gold standard in quantitative mass spectrometry because it effectively corrects for:

- Variability in lipid extraction efficiency.
- Sample loss during preparation steps.
- Matrix effects and fluctuations in instrument response (ionization efficiency).

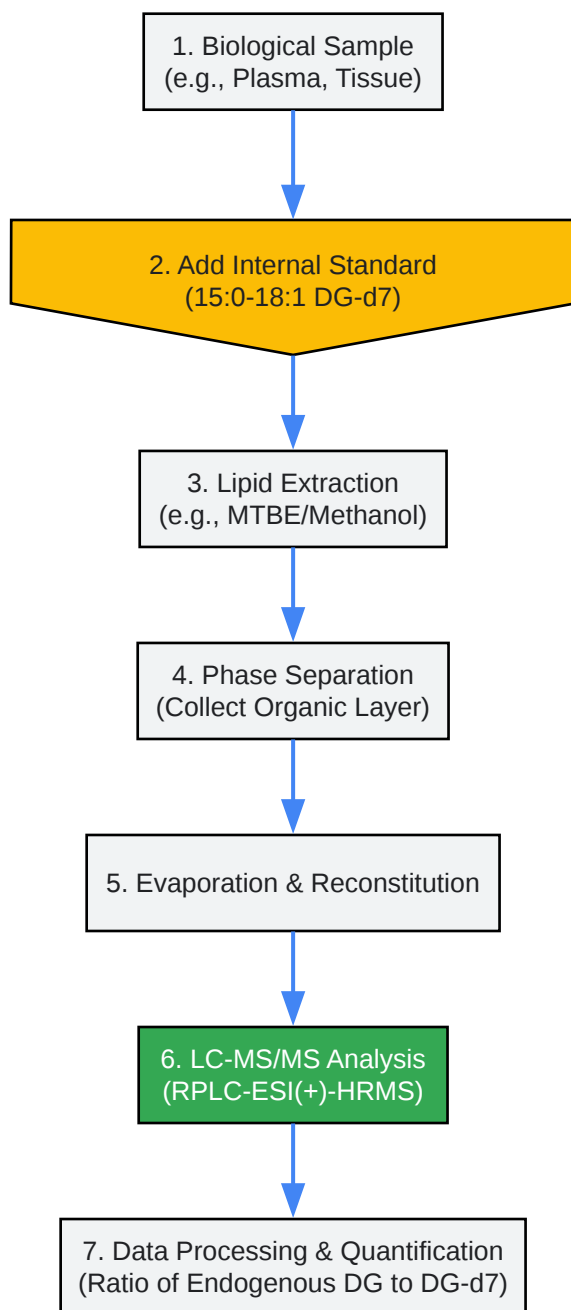
Specific documented applications include its use as an internal standard in the analysis of:

- Skeletal muscle tissues.^[1]
- Mitochondria and lipid droplets.^[1]

- Egg yolk lipid extracts.[\[1\]](#)
- Human plasma.[\[6\]](#)
- Indica rice.[\[7\]](#)

Experimental Protocols

A typical lipidomics workflow involves sample preparation, lipid extraction, LC-MS analysis, and data processing.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 15:0-18:1 DG-d7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395310#what-is-15-0-18-1-dg-d7]

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